

Proper Disposal of Chloranocryl: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Chloranocryl*

Cat. No.: *B1668703*

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IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This document provides essential guidance on the proper disposal procedures for **Chloranocryl** (CAS No. 2164-09-2), an obsolete organochlorine herbicide. Due to its chemical nature and discontinued status, extreme caution and adherence to hazardous waste regulations are imperative. This guide is intended for researchers, scientists, and drug development professionals familiar with laboratory safety protocols.

Hazard Assessment and Safety Precautions

Chloranocryl is classified as a hazardous substance. Although a comprehensive Safety Data Sheet (SDS) for this obsolete chemical is not readily available, it is known to be harmful if swallowed. As an organochlorine pesticide, it should be handled as a persistent environmental toxin.

Immediate actions and personal protective equipment (PPE) are critical:

- Always handle **Chloranocryl** in a well-ventilated area, preferably within a certified chemical fume hood.
- Wear appropriate PPE at all times:
 - Chemical-resistant gloves (Nitrile or Neoprene)
 - Safety goggles and a face shield

- A lab coat
- Avoid generating dust. If handling a solid form, use wet methods to minimize airborne particles.
- In case of accidental exposure:
 - Skin contact: Immediately wash the affected area with copious amounts of soap and water.
 - Eye contact: Flush eyes with water for at least 15 minutes, holding the eyelids open.
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

Operational and Disposal Plan

The disposal of **Chloranocryl** must be managed through a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical through standard laboratory waste streams or down the drain.

Step-by-Step Disposal Procedure:

- Segregation and Labeling:
 - Isolate the **Chloranocryl** waste from other laboratory chemicals.
 - Ensure the waste container is clearly and accurately labeled as "Hazardous Waste - **Chloranocryl**" and includes the CAS number (2164-09-2).
 - If the original container is damaged, place it within a larger, compatible, and properly labeled secondary container.
- Waste Accumulation:
 - Store the labeled waste container in a designated, secure hazardous waste accumulation area.
 - This area should be well-ventilated, away from heat sources, and inaccessible to unauthorized personnel.

- Engage a Professional Hazardous Waste Service:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup by a certified hazardous waste disposal company.
 - Provide the EHS department with all available information about the chemical.
 - Follow all institutional and service provider instructions for packaging and documentation.
- Documentation:
 - Maintain a detailed record of the amount of **Chloranocryl** designated for disposal.
 - Keep copies of all waste manifests and disposal certificates provided by the hazardous waste company.

Decontamination of Emptied Containers

Empty containers that once held **Chloranocryl** are also considered hazardous waste and must be managed accordingly.

- Do not reuse empty containers.
- Triple-rinse the container with a suitable solvent (e.g., acetone or another solvent in which **Chloranocryl** is soluble).
- Collect the rinsate as hazardous waste and combine it with the **Chloranocryl** waste.
- After triple-rinsing, deface the original label and manage the container as hazardous waste for disposal.

Quantitative Data Summary

Property	Value
CAS Number	2164-09-2
Synonyms	Dicryl, N-(3,4-dichlorophenyl)-2-methylprop-2-enamide
Molecular Formula	C ₁₀ H ₉ Cl ₂ NO
Appearance	White powder
Solubility	Insoluble in water; Soluble in acetone, pyridine, dimethylformamide, and xylene

Experimental Protocols

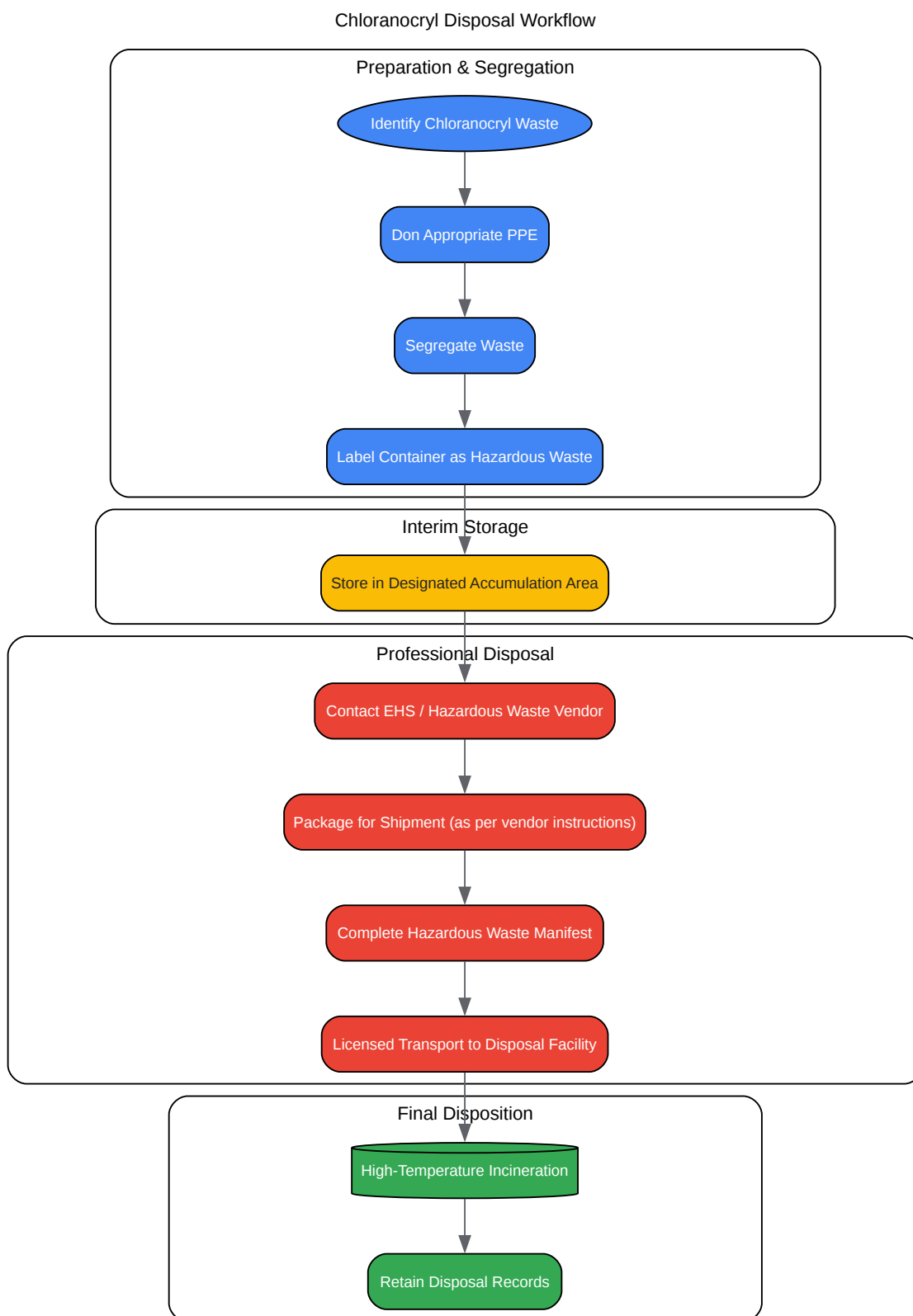
As **Chloranocryl** is an obsolete herbicide, specific experimental protocols for its analysis and disposal are not commonly cited in recent literature. The primary "experimental protocol" for disposal is the legally mandated and scientifically sound procedure for handling and disposing of hazardous organochlorine waste, which involves high-temperature incineration by a licensed facility.

The general procedure for preparing a sample for a hazardous waste disposal company would involve:

- **Characterization:** If the identity of the waste is uncertain, it should be analyzed by a qualified laboratory to confirm its composition.
- **Packaging:** The waste must be packaged in UN-approved containers that are compatible with the chemical.
- **Manifesting:** A hazardous waste manifest must be completed, which tracks the waste from the point of generation to its final disposal facility.

Visualizing the Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **Chloranocryl**.



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Caption: Logical workflow for the safe disposal of **Chloranocryl** waste.

- To cite this document: BenchChem. [Proper Disposal of Chloranocryl: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1668703#chloranocryl-proper-disposal-procedures\]](https://www.benchchem.com/product/b1668703#chloranocryl-proper-disposal-procedures)

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